

Personal protective equipment for handling 6-Phenylhexan-2-one

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Compound of Interest

Compound Name: 6-Phenylhexan-2-one

Cat. No.: B075930

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Essential Safety and Handling Guide for 6-Phenylhexan-2-one

For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount. This document provides essential safety protocols and logistical information for **6-Phenylhexan-2-one**, a ketone used in various organic synthesis applications. Adherence to these guidelines is critical for ensuring personal safety and minimizing environmental impact.

Hazard Profile and Safety Precautions

6-Phenylhexan-2-one is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it presents the following hazards:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- H413: May be harmful to aquatic life with long-lasting effects.

To mitigate these risks, the following precautionary measures must be strictly followed:

- P261: Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory when handling **6-Phenylhexan-2-one** to prevent exposure. The following table summarizes the recommended PPE.

Body Part	Personal Protective Equipment	Material/Type Recommendation
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended for splash protection. For prolonged contact, consider more robust options and always inspect gloves for integrity before use.
Eyes/Face	Safety glasses with side shields or chemical splash goggles	In situations with a risk of splashing, chemical splash goggles that comply with ANSI Z87.1 or EN 166 standards are essential. A face shield may be required for larger quantities or when there is a significant splash hazard. [1]
Body	Laboratory coat or chemical-resistant apron	A standard laboratory coat should be worn at all times. For procedures with a higher risk of splashes, a chemical-resistant apron over the lab coat is advised.
Respiratory	Use in a well-ventilated area or with a fume hood	Work should be conducted in a certified chemical fume hood to minimize inhalation exposure. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.

Operational and Disposal Plans

Handling and Storage:

- Always handle **6-Phenylhexan-2-one** in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)
- Avoid contact with skin and eyes.[\[2\]](#)
- Wash hands thoroughly after handling.
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[2\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[1\]](#)

Disposal Plan: Proper disposal of **6-Phenylhexan-2-one** and its containers is crucial to prevent environmental contamination.

- Waste Identification: All waste containing **6-Phenylhexan-2-one** should be treated as hazardous waste.
- Containerization: Collect waste in a dedicated, properly labeled, and sealed container that is chemically compatible.
- Disposal Method: The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[2\]](#) Do not discharge to sewer systems.[\[2\]](#)
- Contaminated Packaging: Containers should be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[\[2\]](#) Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill.[\[2\]](#)

The following diagram outlines the logical workflow for the safe handling and disposal of **6-Phenylhexan-2-one**.



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Safe Handling and Disposal Workflow for **6-Phenylhexan-2-one**

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- 2. 6-phenylhexan-2-amine Safety Data Sheets(SDS) lookchem [lookchem.com]
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